

Application Note: Comprehensive NMR Characterization of N-[(4-chlorophenyl)phenylmethyl]formamide

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Compound of Interest

Compound Name: *Formamide, N-[(4-chlorophenyl)phenylmethyl]-*
CAS No.: 202414-68-4
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Abstract

This document provides a detailed guide for the comprehensive structural characterization of N-[(4-chlorophenyl)phenylmethyl]formamide using a suite of modern Nuclear Magnetic Resonance (NMR) spectroscopy techniques. As a key intermediate in the synthesis of pharmacologically active molecules like levocetirizine, unambiguous structural verification is paramount.^[1] This note addresses the specific challenges associated with the NMR analysis of formamides, including the phenomenon of rotational isomers (rotamers), and presents a systematic workflow from sample preparation to full spectral assignment using 1D (¹H, ¹³C, DEPT-135) and 2D (COSY, HSQC, HMBC) NMR experiments. The methodologies and interpretations detailed herein are designed to provide researchers, scientists, and drug development professionals with a robust framework for the complete and confident elucidation of this and structurally related compounds.

Introduction

N-[(4-chlorophenyl)phenylmethyl]formamide (Figure 1) is a significant synthetic intermediate in the pharmaceutical industry.[1] The accurate determination of its chemical structure is a critical quality control step that underpins the reliability of subsequent synthetic transformations and the purity of final active pharmaceutical ingredients. NMR spectroscopy stands as the most powerful tool for the non-destructive and definitive structural elucidation of organic molecules in solution.[2][3]

However, the analysis of N-substituted formamides presents a unique challenge due to the partial double-bond character of the amide C-N bond. This restricts free rotation, leading to the presence of two distinct conformational isomers, known as cis and trans rotamers, which are often in equilibrium at room temperature.[4][5][6] This phenomenon results in a doubling of NMR signals, complicating spectral interpretation. This application note provides a logical, step-by-step protocol to deconstruct these complex spectra and achieve complete and unambiguous assignment for both rotamers.

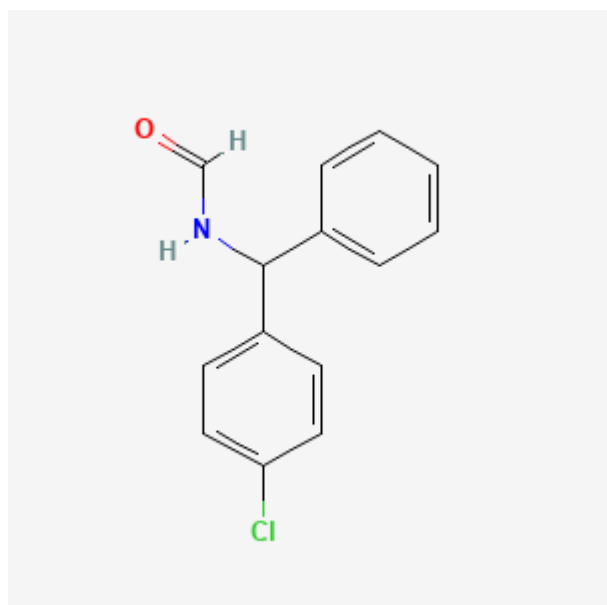


Figure 1. Chemical Structure of N-[(4-

chlorophenyl)phenylmethyl]formamide.

Materials and Instrumentation

- Compound: N-[(4-chlorophenyl)phenylmethyl]formamide (Purity >98%)
- Solvent: Deuterated chloroform (CDCl_3 , 99.8% D) with 0.03% v/v Tetramethylsilane (TMS) as an internal standard.

- NMR Tubes: 5 mm high-precision NMR tubes.
- Instrumentation: 500 MHz NMR Spectrometer equipped with a cryoprobe or a room-temperature broadband probe capable of performing ^1H , ^{13}C , and 2D correlation experiments.

Experimental Protocols

Protocol 1: NMR Sample Preparation

A well-prepared sample is fundamental to acquiring high-quality NMR data. The concentration should be optimized to ensure good signal-to-noise in a reasonable time, especially for less sensitive experiments like ^{13}C NMR.[\[7\]](#)[\[8\]](#)

- Weighing: Accurately weigh 15-20 mg of N-[(4-chlorophenyl)phenylmethyl]formamide directly into a clean, dry vial.
- Dissolution: Add approximately 0.7 mL of CDCl_3 (with TMS) to the vial.
- Mixing: Gently swirl the vial until the sample is completely dissolved. A brief sonication may be used if necessary.
- Transfer: Using a clean glass pipette, transfer the solution into a 5 mm NMR tube.
- Sealing: Securely cap the NMR tube. Ensure the exterior of the tube is clean before inserting it into the spectrometer.[\[7\]](#)

Protocol 2: 1D NMR Data Acquisition

1D NMR spectra provide the initial, foundational data for the structure elucidation process.[\[2\]](#)[\[9\]](#)

- ^1H NMR:
 - Rationale: The proton spectrum provides initial information on the number of distinct proton environments, their integration (relative ratios), chemical shifts, and coupling patterns (multiplicity). The presence of rotamers will be immediately evident from the doubling of key signals.
 - Parameters:

- Pulse Program: Standard single pulse (zg30)
 - Spectral Width: ~16 ppm (e.g., -2 to 14 ppm)
 - Acquisition Time: ~3-4 seconds
 - Relaxation Delay (d1): 2 seconds
 - Number of Scans: 16-32
- $^{13}\text{C}\{^1\text{H}\}$ NMR:
 - Rationale: The broadband proton-decoupled carbon spectrum reveals the number of unique carbon environments. Chemical shifts are highly indicative of the carbon type (aliphatic, aromatic, carbonyl).
 - Parameters:
 - Pulse Program: Standard single pulse with proton decoupling (zgpg30)
 - Spectral Width: ~240 ppm (e.g., -10 to 230 ppm)
 - Acquisition Time: ~1-2 seconds
 - Relaxation Delay (d1): 2 seconds
 - Number of Scans: 1024-2048
- DEPT-135 (Distortionless Enhancement by Polarization Transfer):
 - Rationale: This experiment is essential for determining the multiplicity of each carbon atom (i.e., the number of attached protons).[\[10\]](#)[\[11\]](#)[\[12\]](#) In a DEPT-135 spectrum, CH and CH₃ signals appear as positive peaks, while CH₂ signals appear as negative peaks. Quaternary carbons (C) are absent.[\[10\]](#)
 - Parameters:
 - Pulse Program: Standard DEPT-135 sequence

- Parameters are typically copied from the ^{13}C experiment.
- Number of Scans: 256-512

Data Analysis and Structural Elucidation Workflow

The process of solving a structure is a logical puzzle where each piece of spectroscopic data provides a clue. The workflow diagram below illustrates the systematic approach.[\[2\]](#)[\[13\]](#)[\[14\]](#)

Caption: Workflow for NMR-based structural elucidation.

Step 1: Analysis of 1D Spectra

- ^1H NMR Spectrum: The spectrum is expected to show two distinct sets of signals for many protons, corresponding to the major and minor rotamers.
 - Formyl Proton (CHO): Two distinct signals are expected in the downfield region (~8.2-8.7 ppm). For secondary formamides, the trans rotamer typically shows a small ^3J coupling to the N-H proton, while the cis rotamer shows a very small or zero coupling.[\[5\]](#)[\[15\]](#)
 - N-H Proton: This proton signal may be broad and will also appear as two distinct resonances. Its coupling to the formyl and methine protons provides key structural information. The broadening is often due to quadrupolar relaxation effects from the adjacent ^{14}N nucleus.[\[16\]](#)[\[17\]](#)[\[18\]](#)
 - Methine Proton (CH): Two signals, likely doublets or doublet of doublets, are expected, coupled to the N-H proton.
 - Aromatic Protons: The signals for the phenyl and 4-chlorophenyl rings will appear in the aromatic region (~7.0-7.5 ppm). The 4-chlorophenyl group will show a characteristic AA'BB' pattern (appearing as two doublets).
- ^{13}C and DEPT-135 Spectra:
 - Carbonyl Carbon (C=O): Two signals will be present in the far downfield region (~160-165 ppm). These are quaternary and will be absent in the DEPT spectrum.

- Aromatic Carbons: The aromatic region will show signals for all unique carbons in both rotamers. The DEPT-135 spectrum will confirm the CH carbons in this region.
- Methine Carbon (CH): Two distinct CH signals will be observed in the aliphatic region (~55-65 ppm).

Protocol 3: 2D NMR Data Acquisition

2D NMR experiments are crucial for unambiguously connecting the different parts of the molecule.[\[19\]](#)[\[20\]](#)

- COSY (COrrrelation SpectroscopY):
 - Rationale: Establishes proton-proton (^1H - ^1H) coupling networks, typically over 2-3 bonds. It is used to trace the connectivity within the phenyl and chlorophenyl rings and to confirm the coupling between the N-H and methine protons.[\[3\]](#)[\[19\]](#)
 - Parameters: Standard gradient-selected COSY (gCOSY) sequence.
- HSQC (Heteronuclear Single Quantum Coherence):
 - Rationale: Correlates each proton with the carbon atom it is directly attached to (one-bond ^1H - ^{13}C correlation). This is the primary experiment for assigning carbons that have attached protons.[\[19\]](#)[\[21\]](#)[\[22\]](#)
 - Parameters: Standard gradient-selected, sensitivity-enhanced HSQC sequence.
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Rationale: This is arguably the most powerful experiment for determining the overall carbon skeleton. It reveals correlations between protons and carbons that are two or three bonds away (and sometimes four in conjugated systems).[\[2\]](#)[\[19\]](#)[\[21\]](#) It is essential for identifying quaternary carbons and linking the molecular fragments together.
 - Parameters: Standard gradient-selected HMBC sequence, typically optimized for a long-range coupling constant (J) of 8 Hz.

Step 2: Analysis of 2D Spectra & Structural Assembly

The power of 2D NMR lies in using the correlations to piece the structure together, as illustrated below.

Caption: Key HMBC correlations for structural assembly.

- Assign Spin Systems with COSY: Trace the H-H correlations within the two aromatic rings for both rotamers.
- Link Protons to Carbons with HSQC: Use the HSQC spectrum to assign the chemical shift of each protonated carbon based on the already-known proton shifts.
- Assemble the Skeleton with HMBC: This is the final step. Key correlations to look for are:
 - From the formyl proton to the methine carbon.
 - From the methine proton to the carbonyl carbon.
 - From the methine proton to the quaternary and ortho carbons of both the phenyl and 4-chlorophenyl rings.
 - These correlations unambiguously connect the formyl group to the diarylmethylamine core of the molecule.

Results Summary and Data Presentation

All assigned chemical shifts should be compiled into a clear, concise table. The presence of two rotamers requires a table that presents the data for both forms, along with their observed ratio determined from ^1H NMR integration.

Table 1: ^1H and ^{13}C NMR Assignments for N-[(4-chlorophenyl)phenylmethyl]formamide in CDCl_3 at 500 MHz

Position	¹ H δ (ppm), mult., J (Hz) (Major Rotamer)	¹³ C δ (ppm) (Major)	¹ H δ (ppm), mult., J (Hz) (Minor Rotamer)	¹³ C δ (ppm) (Minor)	Key HMBC Correlation s (¹ H → ¹³ C)
CHO	~8.4 (s)	~161.0	~8.2 (d, J≈11)	~164.5	CHO → C_methine
NH	~6.5 (br d)	-	~5.9 (br d)	-	NH → C_methine, C_aromatic
CH (methine)	~6.4 (d)	~59.0	~7.1 (d)	~54.0	CH → C=O, C_aromatic
C-1' (Ph)	-	~140.0	-	~139.5	CH → C-1', C-2'/6'
C-2'/6' (Ph)	~7.3-7.4 (m)	~129.0	~7.3-7.4 (m)	~129.1	
C-3'/5' (Ph)	~7.3-7.4 (m)	~128.0	~7.3-7.4 (m)	~128.1	
C-4' (Ph)	~7.3-7.4 (m)	~127.5	~7.3-7.4 (m)	~127.6	
C-1" (CIPh)	-	~138.5	-	~138.0	CH → C-1", C-2"/6"
C-2"/6" (CIPh)	~7.3 (d, J≈8.5)	~129.2	~7.3 (d, J≈8.5)	~129.3	
C-3"/5" (CIPh)	~7.2 (d, J≈8.5)	~128.8	~7.2 (d, J≈8.5)	~128.9	
C-4" (CIPh)	-	~134.0	-	~134.2	

Note: Chemical shift values are approximate and may vary slightly based on concentration and exact experimental conditions. The major/minor assignment depends on the specific solvent and temperature.

Conclusion

The combination of 1D and 2D NMR experiments provides a powerful and indispensable toolkit for the complete structural characterization of N-[(4-chlorophenyl)phenylmethyl]formamide. The systematic workflow detailed in this application note allows for the confident assignment of all proton and carbon resonances, even in the presence of complicating factors such as rotational isomerism. This rigorous approach ensures the structural integrity of key synthetic intermediates, which is a cornerstone of quality and safety in drug development and chemical research.

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